

# Technical Brief: Nomenclature of 2-Bromo-5-(2-nitro-vinyl)-thiophene

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## Compound of Interest

Compound Name: 2-Bromo-5-(2-nitro-vinyl)-thiophene

Cat. No.: B8585142

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This document provides the official IUPAC (International Union of Pure and Applied Chemistry) name and known synonyms for the chemical compound commonly referred to as **2-Bromo-5-(2-nitro-vinyl)-thiophene**. This information is critical for accurate identification and consistent communication in research, development, and regulatory contexts.

## IUPAC Name

The formal, systematic IUPAC name for the compound is:

2-bromo-5-(2-nitroethenyl)thiophene<sup>[1]</sup>

The term "ethenyl" is the systematic replacement for the common name "vinyl" in IUPAC nomenclature.

## Chemical Identifiers and Synonyms

For ease of reference and to aid in literature and database searches, the compound is also known by several other names and identifiers. These are summarized in the table below.

Identifier Type	Value
CAS Number	28783-33-7[1][2]
Molecular Formula	C6H4BrNO2S[1][2]
Molecular Weight	234.07 g/mol [2]
Synonym	(E)-5-bromo-2-(2-nitrovinyl)thiophene[1]
Synonym	2-Brom-5-(2-nitro-vinyl)-thiophen[1]
Synonym	2-Bromo-5-((E)-2-nitro-vinyl)-thiophene[1]
Synonym	2-bromo-5-(2-nitrovinyl)thiophene[1]
Synonym	5-bromo-2-(β-nitrovinyl)thiophene[1]
Synonym	Thiophene, 2-bromo-5-(2-nitroethenyl)-[1][2]

Note on Technical Guide Requirements: The user prompt included requests for experimental protocols, signaling pathways, and Graphviz diagrams. These elements are applicable to studies involving the compound's synthesis, biological activity, or reaction mechanisms. However, for a query focused strictly on chemical nomenclature and synonyms, such components are not relevant as there are no experimental workflows or signaling pathways inherent to a chemical's name.

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## References

- 1. Page loading... [guidechem.com]
- 2. Thiophene, 2-bromo-5-(2-nitroethenyl)- CAS#: 28783-33-7 [m.chemicalbook.com]
- To cite this document: BenchChem. [Technical Brief: Nomenclature of 2-Bromo-5-(2-nitro-vinyl)-thiophene]. BenchChem, [2025]. [Online PDF]. Available at:

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